

The Use of **Lugduname** in Animal Taste Preference Studies: Application Notes and Protocols

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Compound of Interest

Compound Name:	<i>Lugduname</i>
CAS No.:	180045-75-4
Cat. No.:	B15722844

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Introduction

Lugduname, a guanidine-based compound, is one of the most potent sweet-tasting molecules known, with a sweetness intensity estimated to be between 220,000 to 300,000 times that of sucrose. Its powerful sweetness makes it a subject of interest in taste research and for the development of novel non-caloric sweeteners. However, its use has been primarily limited to research settings, and it is not approved for widespread use in food products due to a lack of comprehensive safety data.

These application notes provide an overview of the use of **Lugduname** in animal taste preference studies, summarizing the available data and providing detailed protocols for key experimental setups. The information is intended to guide researchers in designing and conducting studies to evaluate the palatability and sensory properties of **Lugduname** and other high-potency sweeteners in animal models.

Data Presentation

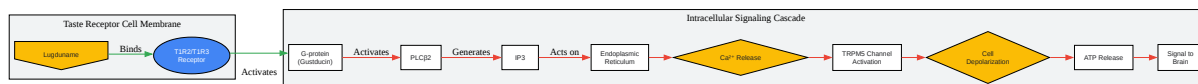
The available quantitative data on **Lugduname** preference in animal models is limited. The most notable research has been conducted in pigs, which have a taste preference profile for sweeteners that shares similarities with humans.

Animal Model	Sweetener	Test Type	Key Findings	Reference
Pig (<i>Sus scrofa domestica</i>)	Lugduname	Two-Bottle Preference Test	Lugduname was found to be the most effective sweetener among 60 compounds tested.	[1] [2]
Pig (<i>Sus scrofa domestica</i>)	Carrelame	Two-Bottle Preference Test	Carrelame, another guanidine sweetener, was also highly effective in pigs.	[3] [2]

Note: Specific quantitative data such as preference ratios and intake volumes for **Lugduname** are not readily available in publicly accessible literature.

Signaling Pathway of Sweet Taste Perception

The sensation of sweet taste is primarily mediated by the T1R2 and T1R3 G-protein coupled receptors, which form a heterodimer. High-potency sweeteners like **Lugduname** are thought to bind to this receptor complex, initiating a downstream signaling cascade.



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Caption: Sweet taste signaling pathway initiated by **Lugduname**.

Experimental Protocols

The following are detailed protocols for common behavioral assays used to assess taste preference in animal models. These can be adapted for use with **Lugduname**.

Two-Bottle Preference Test

This is the most common method for determining preference for a tastant.

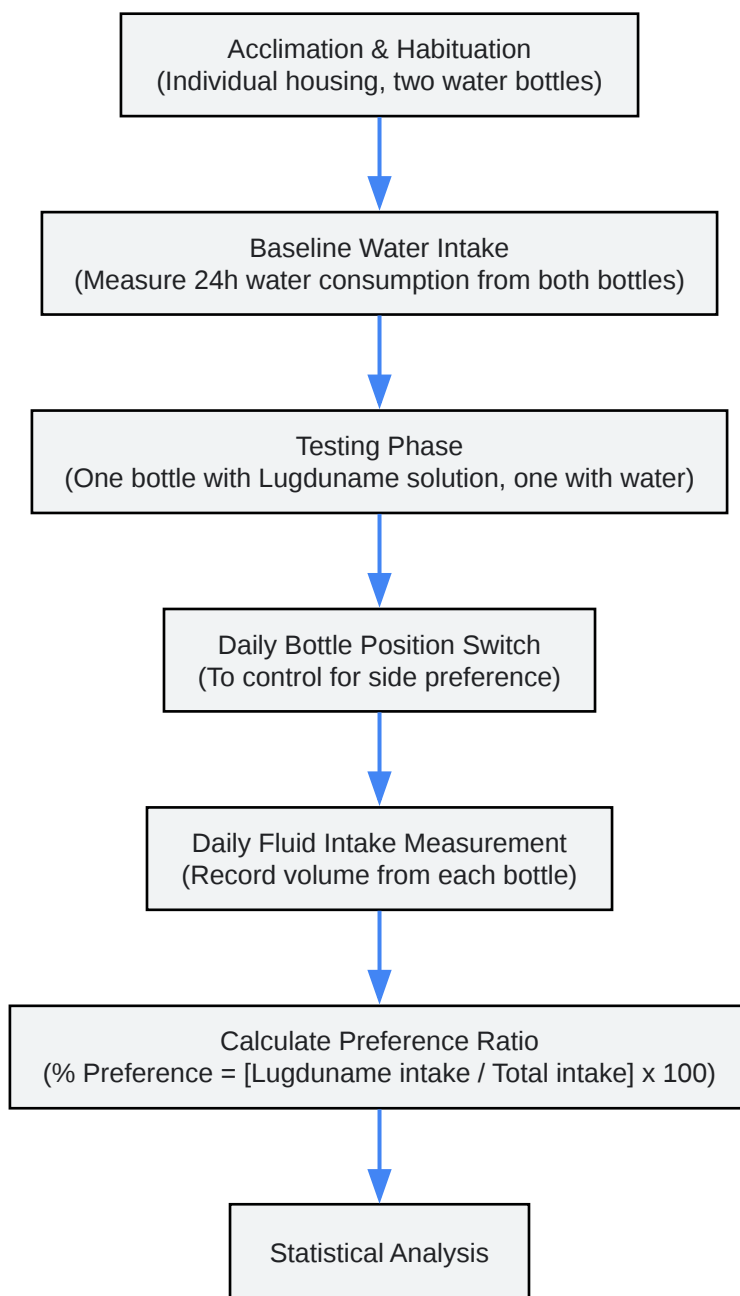
Objective: To determine if an animal prefers a **Lugduname** solution over a control solution (typically water).

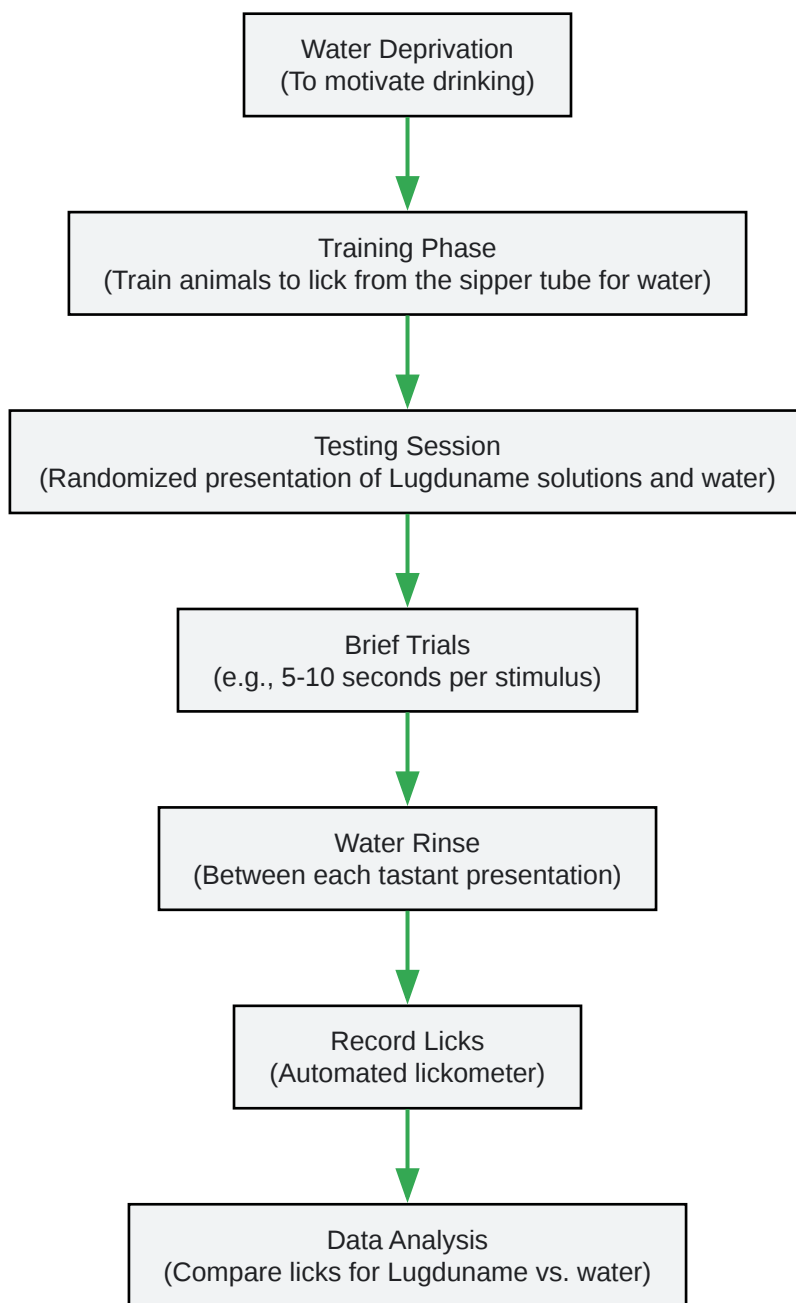
Materials:

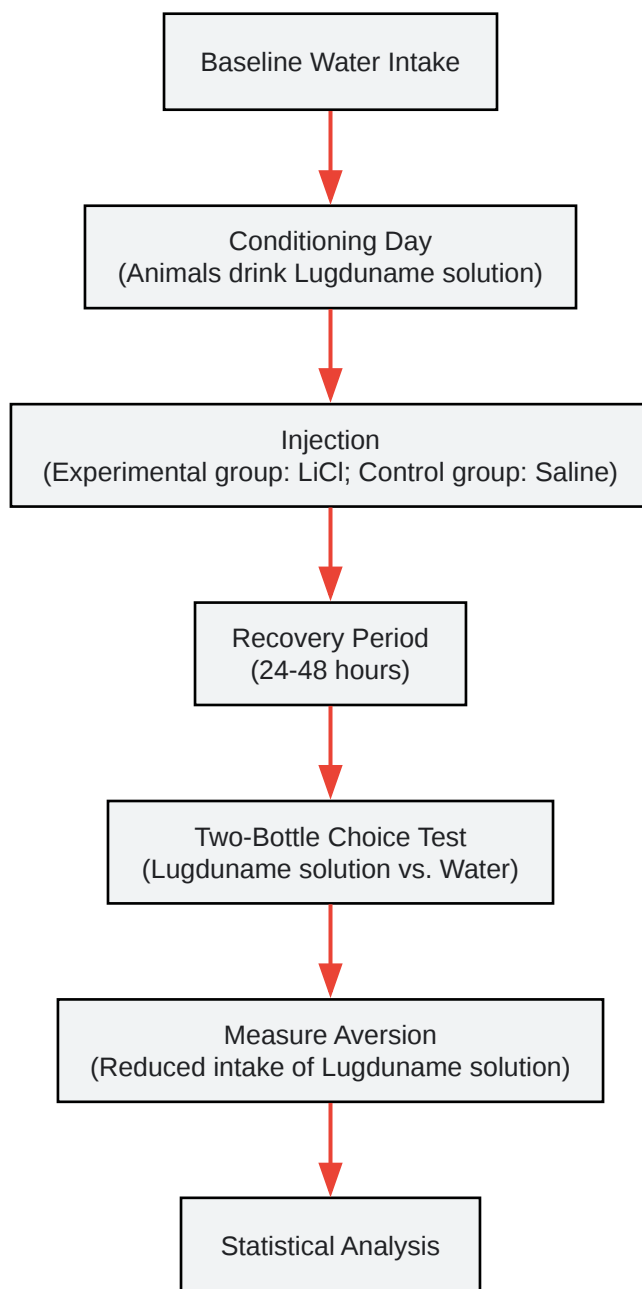
- Test animals (e.g., pigs, rats, or mice)
- Individual housing cages
- Two drinking bottles per cage, calibrated for volume measurement
- **Lugduname**
- Vehicle (e.g., purified water)
- Sucrose (for positive control)

- Quinine (for negative/aversive control)

Protocol Workflow:







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References

- [1. Gustatory responses of pigs to sixty compounds tasting sweet to humans - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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